

Proper Disposal of 3-Hexanone: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: 3-Hexanone

Cat. No.: B147009

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The safe and compliant disposal of **3-Hexanone** is critical for ensuring laboratory safety and environmental protection. As a flammable and potentially hazardous chemical, adherence to established protocols is paramount for researchers, scientists, and drug development professionals. This guide provides essential, step-by-step information for the proper handling and disposal of **3-Hexanone** waste.

Immediate Safety and Handling

Before beginning any disposal-related activities, it is crucial to be aware of the hazards associated with **3-Hexanone**. It is a highly flammable liquid and vapor, and it can cause skin, eye, and respiratory irritation.^{[1][2]} Vapors may form explosive mixtures with air.^[3]

Personal Protective Equipment (PPE): Always wear appropriate PPE when handling **3-Hexanone** waste:

- **Eye Protection:** Safety glasses with side-shields or chemical safety goggles are mandatory.^{[1][3]}
- **Hand Protection:** Use chemical-resistant gloves, such as those made of rubber or neoprene.^{[1][2]}
- **Body Protection:** A lab coat or other protective clothing should be worn to prevent skin contact.^{[1][3]}

- Respiratory Protection: In poorly ventilated areas or if vapors are generated, a respirator may be necessary.[1]

Quantitative Safety Data

For quick reference, the following table summarizes key quantitative safety and shipping data for **3-Hexanone**. This information is critical for risk assessment and logistical planning.

Property	Value	Source
CAS Number	589-38-8	[3]
UN Number	UN1224	[3]
Hazard Class	3 (Flammable Liquid)	[3]
Packing Group	II	
GHS Classification	Flammable Liquid (Category 2)	
Partition Coefficient (log Pow)	1.24	[4]

Step-by-Step Disposal Protocol

The primary directive for the disposal of **3-Hexanone** is to use a licensed and approved waste disposal company.[1][4] Under no circumstances should it be poured down the drain or discarded into the environment.[1][4]

1. Waste Collection:

- Collect all waste containing **3-Hexanone**, including unused product, reaction residues, and contaminated materials (e.g., absorbent pads, gloves, pipette tips), in a designated waste container.[1][5]
- Do not mix **3-Hexanone** waste with other chemical waste streams unless explicitly permitted by your institution's waste management plan.[4]

2. Containerization:

- Use a container that is suitable for flammable liquid waste and can be securely sealed.[1][6]

- Ensure the container is chemically compatible with ketones.
- Leave chemicals in their original containers for disposal when possible.[4]

3. Labeling:

- Clearly label the waste container with "Hazardous Waste," the chemical name "**3-Hexanone**," and all relevant hazard symbols (e.g., flammable).[1]
- Attach a properly filled-out hazardous waste tag as required by your institution and local regulations.

4. Storage:

- Store the sealed waste container in a designated, cool, dry, and well-ventilated area specifically for flammable liquid waste.[3]
- The storage area must be away from heat, sparks, open flames, and other sources of ignition.[3][4]
- Ensure that eyewash stations and safety showers are located near the storage location.[3]

5. Professional Disposal:

- Arrange for the collection of the chemical waste through your institution's Environmental Health & Safety (EHS) office or a licensed hazardous waste disposal company.[4]
- Provide the waste disposal company with the Safety Data Sheet (SDS) for **3-Hexanone** to ensure they have all necessary information for safe handling.[1]
- Chemical waste generators are responsible for consulting local, regional, and national hazardous waste regulations to ensure complete and accurate classification and disposal.[3]

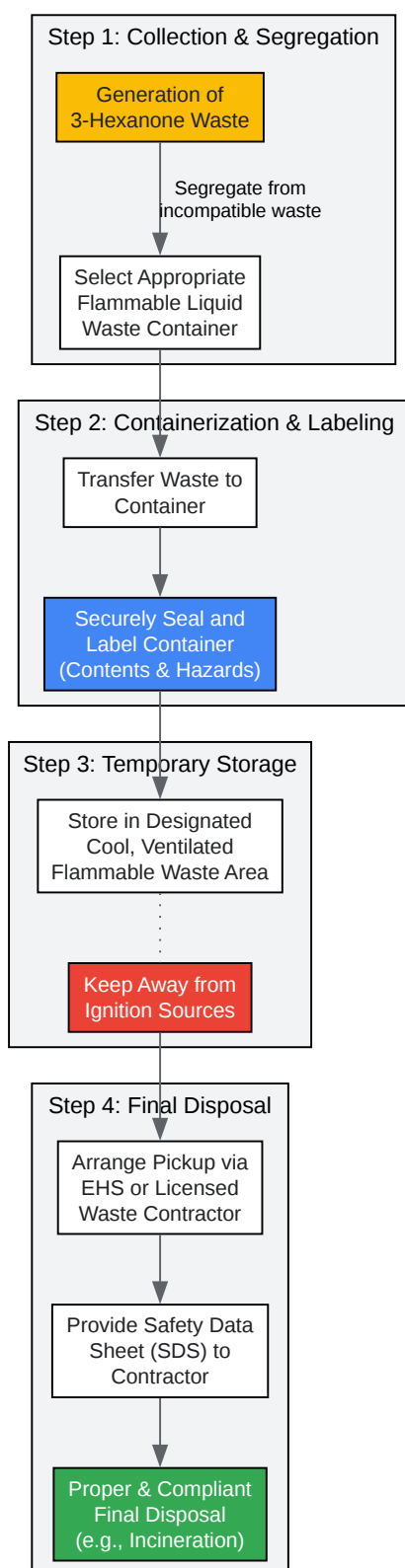
Spill Management

In the event of a **3-Hexanone** spill, immediate action is required to contain the substance and prevent contamination.

- Evacuate and Ventilate: Evacuate all non-essential personnel from the immediate area and ensure the space is well-ventilated.^[1]
- Control Ignition Sources: Remove all sources of ignition, such as open flames, hot surfaces, and sparking equipment.^{[3][4]} Use only non-sparking tools for cleanup.^[3]
- Contain and Absorb: Contain the spill using an inert, liquid-absorbent material (e.g., Chemizorb®).^[3]
- Collect Waste: Carefully collect the absorbent material and any contaminated soil or items into a suitable, sealable container for disposal as hazardous waste.^{[3][5]}
- Decontaminate: Clean the affected area thoroughly.

Disposal Workflow

The following diagram illustrates the logical workflow for the proper disposal of **3-Hexanone**.



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